

4-O-Methylgrifolic acid physical and chemical properties

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Compound of Interest

Compound Name: 4-O-Methylgrifolic acid

Cat. No.: B1163443

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In-Depth Technical Guide to 4-O-Methylgrifolic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-O-Methylgrifolic acid is a naturally occurring farnesylphenol, a class of compounds known for their diverse biological activities. It is a derivative of the more widely studied grifolic acid and has been isolated from the inedible mushroom Albatrellus dispansus. This technical guide provides a comprehensive overview of the known physical and chemical properties, experimental protocols for its isolation, and insights into its biological activities and potential signaling pathways.

Physical and Chemical Properties

The physical and chemical properties of **4-O-Methylgrifolic acid** are summarized in the tables below. While experimentally determined data for some properties are limited, computed values provide useful estimates for researchers.

General and Computed Properties



Property	Value	Source
Molecular Formula	C24H34O4	INVALID-LINK[1]
Molecular Weight	386.5 g/mol	INVALID-LINK[1]
IUPAC Name	2-hydroxy-4-methoxy-6- methyl-3-[(2E,6E)-3,7,11- trimethyldodeca-2,6,10- trienyl]benzoic acid	INVALID-LINK[1]
CAS Number	118040-60-1	INVALID-LINK[2]
Topological Polar Surface Area	66.8 Ų	INVALID-LINK[1]
Hydrogen Bond Donor Count	2	INVALID-LINK
Hydrogen Bond Acceptor Count	4	INVALID-LINK
Rotatable Bond Count	10	INVALID-LINK
XLogP3	7.6	INVALID-LINK[1]

Experimental Properties

Property	Value	Notes
Melting Point	Not available	Data for the parent compound, grifolic acid, is reported as 93- 94 °C.
Boiling Point	Not available	Data for the parent compound, grifolic acid, is predicted to be 557.1±50.0 °C.[3]
Solubility	Soluble in DMSO	Can be prepared as a 10 mM stock solution in DMSO.[3]

Experimental Protocols

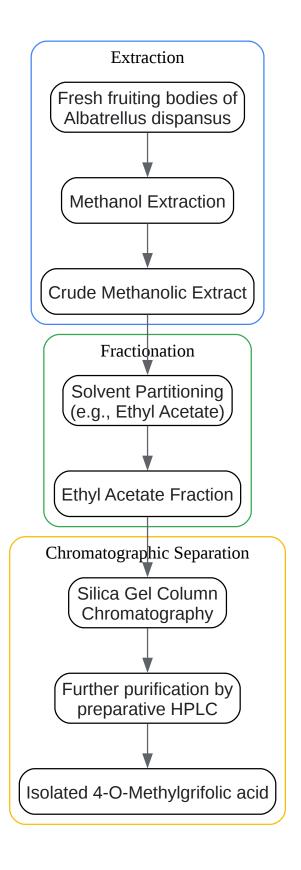


Isolation of Grifolic Acid Derivatives from Albatrellus dispansus

While a specific, detailed protocol for the isolation of **4-O-Methylgrifolic acid** is not readily available in the public domain, the general procedure for isolating grifolic acid and its derivatives from the fruiting bodies of Albatrellus species involves the following steps. This protocol is based on methodologies reported for similar compounds.

Workflow for Isolation of Grifolic Acid Derivatives





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Caption: General workflow for the isolation of **4-O-Methylgrifolic acid**.



Methodology:

- Extraction: Fresh or dried fruiting bodies of Albatrellus dispansus are homogenized and extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- Fractionation: The crude extract is suspended in water and partitioned with a series of
 organic solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol. The
 fraction containing the compounds of interest (typically the ethyl acetate fraction for
 farnesylphenols) is collected.
- Chromatographic Separation: The active fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification: Fractions containing 4-O-Methylgrifolic acid are further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- Structure Elucidation: The structure of the isolated compound is confirmed by spectroscopic methods, including ¹H NMR, ¹³C NMR, and mass spectrometry.

Biological Activity and Signaling Pathways

The biological activity of **4-O-Methylgrifolic acid** has not been extensively studied; however, the parent compound, grifolic acid, has been shown to possess a range of activities, including anti-inflammatory and anti-cancer effects.[2]

Grifolic acid is known to be an agonist of the free fatty acid receptor 4 (FFAR4), also known as GPR120.[4][5] This receptor is involved in various physiological processes, including the regulation of metabolism and inflammation. Activation of FFAR4 by long-chain fatty acids has been shown to mediate anti-inflammatory effects.

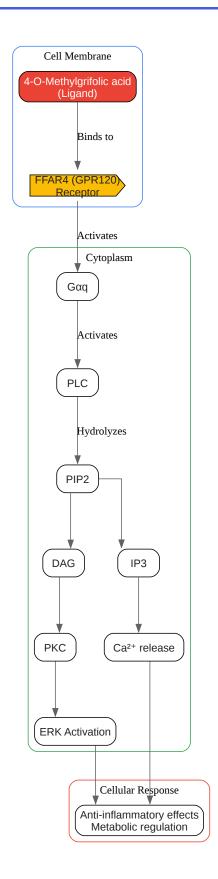
Interestingly, some studies suggest that the cytotoxic effects of grifolic acid on certain cancer cell lines may be independent of FFAR4 activation, indicating the involvement of other signaling pathways. For instance, grifolic acid has been observed to induce mitochondrial membrane potential loss and subsequent cell death in macrophages.[4][6]



Potential Signaling Pathway: FFAR4 (GPR120) Activation

The proposed mechanism of action for grifolic acid and potentially its derivatives like **4-O-Methylgrifolic acid** involves the activation of the FFAR4 signaling pathway.





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Caption: Proposed FFAR4 (GPR120) signaling pathway for 4-O-Methylgrifolic acid.



Spectroscopic Data

Detailed spectroscopic data for **4-O-Methylgrifolic acid** is not widely available in public databases. The characterization of this compound would typically involve the following spectroscopic techniques:

- ¹H NMR (Proton Nuclear Magnetic Resonance): To determine the number and types of hydrogen atoms in the molecule.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the number and types of carbon atoms.
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.

Researchers who have isolated or synthesized this compound would possess this data, which is crucial for its unambiguous identification.

Conclusion

4-O-Methylgrifolic acid is a farnesylphenol with potential for further investigation in drug discovery and development. While information on its physical and chemical properties is still emerging, its relationship to grifolic acid suggests it may share similar biological activities, possibly through the modulation of the FFAR4 signaling pathway. Further research is needed to fully characterize this compound, including the determination of its complete spectroscopic profile, experimental physical properties, and a thorough evaluation of its pharmacological effects and mechanisms of action. This guide serves as a foundational resource for scientists and researchers interested in exploring the therapeutic potential of **4-O-Methylgrifolic acid**.

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